

# how to dissolve SK-216 for cell culture

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## Compound of Interest

Compound Name: SK-216

Cat. No.: B610859

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## Technical Support Center: SK-216

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to dissolving and using the PAI-1 inhibitor, **SK-216**, in cell culture experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **SK-216** and what is its primary application in cell culture?

A1: **SK-216** is a potent and selective inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). In cell culture, it is primarily used to study the biological roles of PAI-1 in various physiological and pathological processes, such as angiogenesis, cell migration, and fibrosis. For instance, it has been shown to inhibit VEGF-induced migration and tube formation in Human Umbilical Vein Endothelial Cells (HUVECs).

Q2: What is the chemical name and CAS number for **SK-216**?

A2: The chemical name for **SK-216** is 2-[5-[[6-[5-(1,1-Dimethylethyl)-2-benzoxazolyl]-2-naphthalenyl]oxy]pentyl]propanedioic acid disodium salt. Its CAS number is 654080-03-2.

Q3: Is **SK-216** soluble in common cell culture solvents like DMSO or PBS?

A3: **SK-216** is soluble in water. One supplier suggests a maximum concentration of 5 mM in water with gentle warming. Another indicates solubility up to 12.50 mM in water with the aid of

ultrasonication and heating to 60°C[1]. For in vivo studies, **SK-216** has been administered intraperitoneally in PBS, suggesting its solubility and stability in this buffer[1].

Q4: What is the recommended final concentration of **SK-216** in cell culture medium?

A4: The optimal final concentration will vary depending on the cell type and the specific experiment. Published studies have used concentrations in the range of 0-50  $\mu$ M for inhibiting the invasion of human osteosarcoma cells[1]. It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of SK-216 in stock solution	The concentration exceeds the solubility limit in the chosen solvent.	- Prepare a fresh stock solution at a lower concentration.- Aid dissolution by gentle warming or sonication as recommended.- Ensure the solvent is of high purity.
Precipitation upon dilution in culture medium	The final concentration of the compound in the aqueous medium is too high, or the compound has limited aqueous solubility.	- Lower the final concentration of SK-216 in the culture medium.- Ensure the stock solution is fully dissolved before adding it to the medium.- Add the stock solution to the medium slowly while vortexing or mixing.
Inconsistent experimental results	- Degradation of the compound.- Inaccurate concentration of the stock solution.- Variability in cell culture conditions.	- Prepare fresh stock solutions regularly and store them properly.- Verify the concentration of your stock solution.- Maintain consistent cell culture conditions, including cell density and passage number.
Cell toxicity observed	The concentration of SK-216 is too high for the specific cell line.	- Perform a dose-response curve to determine the cytotoxic threshold for your cells.- Reduce the final concentration of SK-216 used in your experiments.

## Experimental Protocols

### Preparation of a 10 mM Stock Solution of SK-216

Materials:

- **SK-216** powder (Molecular Weight: 533.52 g/mol )
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or sonicator (optional)

#### Procedure:

- Weigh out 5.34 mg of **SK-216** powder and transfer it to a sterile microcentrifuge tube.
- Add 1 mL of sterile, nuclease-free water to the tube.
- Vortex the solution thoroughly for 1-2 minutes to dissolve the compound.
- If the compound does not fully dissolve, gentle warming (e.g., in a 37°C water bath) or brief sonication can be applied until the solution is clear[1].
- Sterile-filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquot the stock solution into smaller working volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

## Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	533.52 g/mol	
CAS Number	654080-03-2	
Solubility in Water	5 mM (with gentle warming)	
Solubility in Water	12.50 mM (with ultrasonic and warming to 60°C)	[1]
Purity	≥98% (HPLC)	

## Experimental Workflow



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Caption: Workflow for preparing **SK-216** stock solution and its application in cell culture experiments.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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